

# Strategic Utilization & Safety Profile: (R)-4-Cbz-3-hydroxymethylmorpholine

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## Compound of Interest

**Compound Name:** (R)-4-Cbz-3-hydroxymethylmorpholine  
**CAS No.:** 441717-93-7  
**Cat. No.:** B1518482

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Content Type: Technical Safety & Application Guide Subject: (R)-4-N-Cbz-3-hydroxymethylmorpholine (CAS: 441717-93-7) Audience: Medicinal Chemists, Process Safety Engineers, and Drug Development Leads

## Executive Summary: The Chiral Scaffold Imperative

**(R)-4-Cbz-3-hydroxymethylmorpholine** is a high-value chiral building block extensively utilized in the synthesis of pharmaceutical intermediates, particularly for dopamine receptor antagonists (e.g., D4R selectivity) and kinase inhibitors. Unlike simple solvents or reagents, this compound represents a "chiral pool" investment; its enantiomeric purity is critical for the biological activity of the final drug substance.

This guide transcends the standard MSDS by integrating safety compliance with synthetic strategy. We analyze the compound not just as a hazard, but as a reactive intermediate requiring specific environmental controls to maintain its stereochemical integrity and chemical stability.

## Physicochemical Identity & Safety Profile

This section consolidates critical data points. Note the divergence in toxicity classification compared to its Boc-protected counterparts; the Cbz-derivative is often classified with higher acute toxicity precautions.

### Table 1: Chemical Identity & Physical Constants

Property	Specification
Chemical Name	Benzyl (3R)-3-(hydroxymethyl)morpholine-4-carboxylate
Common Name	(R)-4-Cbz-3-hydroxymethylmorpholine
CAS Number	441717-93-7
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO <sub>4</sub>
Molecular Weight	251.28 g/mol
Physical State	Viscous Oil (Colorless to pale yellow)
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate
Predicted Boiling Point	~322°C (at 760 mmHg)
Chirality	(R)-Enantiomer

## Risk Assessment: GHS Classification

Signal Word: WARNING (Treat as High Potency in R&D settings)

- Acute Toxicity (Oral): Category 3 (H301) – Toxic if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315).[1][2][3]
- Serious Eye Damage/Irritation: Category 2A (H319).[3]
- STOT - Single Exposure: Category 3 (H335) – Respiratory tract irritation.[4]

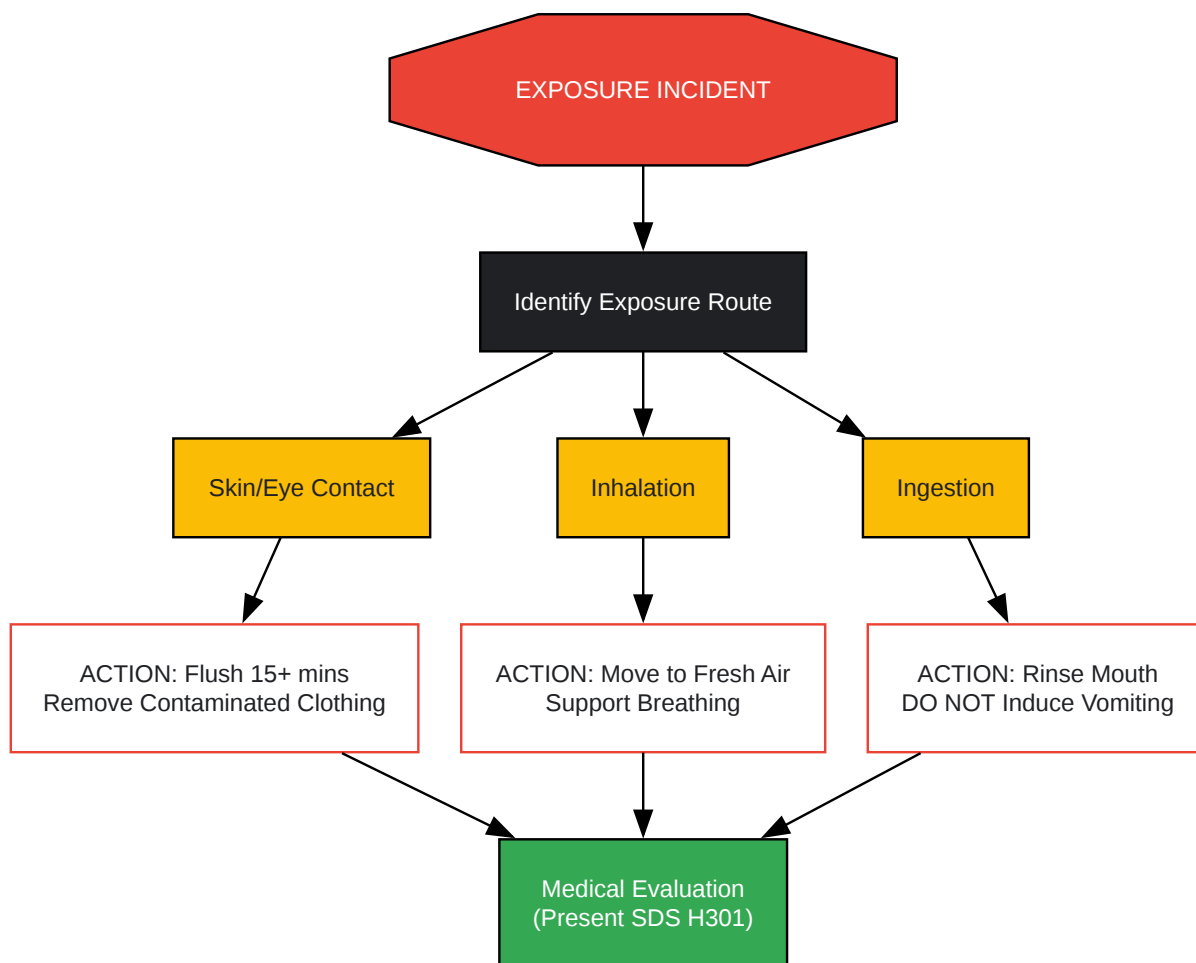
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*Scientist's Note: While many morpholine derivatives are merely "Harmful" (H302), the H301 classification for this specific intermediate mandates the use of a fume hood and double-gloving protocols. Do not handle on an open bench.*

## Emergency Response Protocols (Self-Validating Systems)

In the event of exposure, immediate action is required.<sup>[2][3][4][5][6]</sup> The following workflow utilizes a "Check-Act-Verify" loop to ensure safety.

### Diagram 1: Acute Exposure Decision Logic



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Caption: Decision matrix for acute exposure. Note that for H301 (Toxic if swallowed), medical attention is non-negotiable.

## Handling, Storage & Stability Strategy

The stability of the Carbobenzyloxy (Cbz) group and the primary alcohol is the primary concern during storage.

## The Cold Chain Imperative

- Requirement: Store at 2–8°C (Refrigerator).

- Causality: The primary alcohol moiety is susceptible to slow oxidation to the aldehyde or carboxylic acid if exposed to heat and air over prolonged periods. Additionally, carbamates can undergo slow degradation or hydrolysis under humid, warm conditions.
- Protocol: Store under an inert atmosphere (Argon or Nitrogen) in a tightly sealed vial.

## Handling Decision Matrix

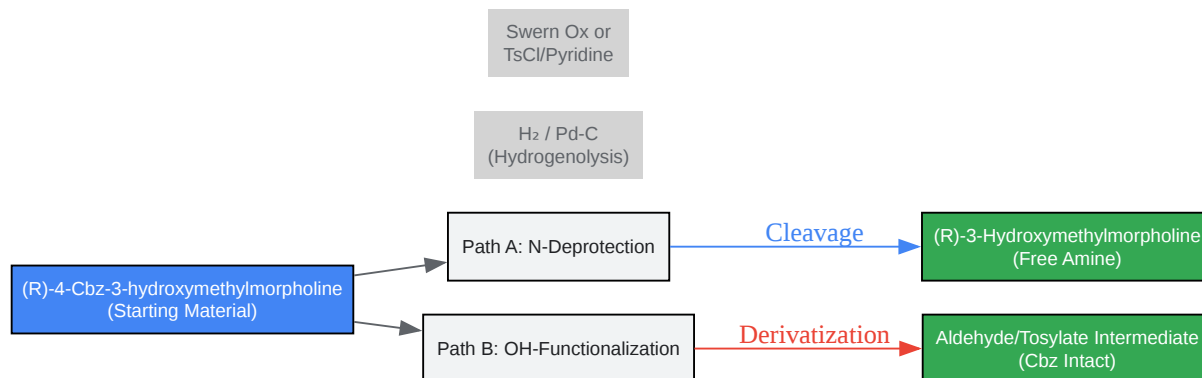
- PPE: Nitrile gloves (double layer recommended due to oil formulation permeation risks), safety goggles, and lab coat.
- Engineering Controls: All weighing and transfer operations must occur inside a Chemical Fume Hood.
- Incompatibility: Avoid strong oxidizing agents (reacts with alcohol) and strong acids/bases (potential Cbz cleavage or hydrolysis).

## Synthetic Utility & Application

As a Senior Application Scientist, it is crucial to understand how to manipulate this building block without degrading it. The **(R)-4-Cbz-3-hydroxymethylmorpholine** offers two distinct reactive handles:

- The -OH Group: Ready for oxidation (Swern/Dess-Martin) or conversion to a leaving group (Mesylate/Tosylate).
- The Cbz Group: A robust amine protecting group stable to acidic conditions (unlike Boc) but removable via hydrogenolysis.

## Diagram 2: Synthetic Divergence Pathway



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Caption: Synthetic divergence. Path A removes the protecting group; Path B modifies the side chain while retaining N-protection.

## Validated Protocol: Cbz Deprotection (Hydrogenolysis)

To access the free amine for subsequent coupling.

- **Dissolution:** Dissolve 1.0 eq of **(R)-4-Cbz-3-hydroxymethylmorpholine** in Methanol (0.1 M concentration).
- **Catalyst:** Add 10 wt% Pd/C (Palladium on Carbon). Safety: Wet the catalyst with solvent under inert gas to prevent ignition.
- **Reaction:** Stir under a balloon of H<sub>2</sub> gas (1 atm) at Room Temperature for 2–4 hours.
- **Monitoring:** Monitor by TLC or LCMS (Disappearance of UV-active Cbz group; product is non-UV active, use Ninhydrin stain).
- **Workup:** Filter through a Celite pad to remove Pd/C. Concentrate filtrate to yield (R)-3-hydroxymethylmorpholine.

## References

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